

Application Notes and Protocols for Alpha Spectroscopy Detection of Polonium-218

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Polonium-218

CAS No.: 15422-74-9

Cat. No.: B1236091

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Polonium-218 (^{218}Po) is a critical, short-lived alpha-emitting radionuclide in the Radon-222 (^{222}Rn) decay chain. With a half-life of approximately 3.1 minutes, its detection and quantification are essential in various fields, including environmental monitoring, health physics, and geological studies.[1] The primary challenge in measuring ^{218}Po lies in its rapid decay and the presence of other alpha-emitting radon and thoron progeny, which can cause spectral interference.[2][3]

These application notes provide detailed protocols for the detection of ^{218}Po using alpha spectroscopy, focusing on techniques that offer high resolution and sensitivity. The primary method discussed is semiconductor-based alpha spectrometry using Passivated Implanted Planar Silicon (PIPS) detectors. Additionally, alternative methods such as gridded ionization chambers and liquid scintillation counting are presented.

Key Concepts in Polonium-218 Detection

Polonium-218 is a daughter product of Radon-222, which is a naturally occurring radioactive gas. The decay of ^{222}Rn and its progeny is a significant source of natural background radiation.

Radon-222 Decay Chain:

The simplified alpha decay sequence of the Radon-222 series is as follows:

- Radon-222 (^{222}Rn) → **Polonium-218** (^{218}Po) + α (5.49 MeV)
- **Polonium-218** (^{218}Po) → Lead-214 (^{214}Pb) + α (6.00 MeV)
- Lead-214 (^{214}Pb) → Bismuth-214 (^{214}Bi) + β^-
- Bismuth-214 (^{214}Bi) → Polonium-214 (^{214}Po) + β^-
- Polonium-214 (^{214}Po) → Lead-210 (^{210}Pb) + α (7.69 MeV)

The distinct alpha energy of ^{218}Po (6.00 MeV) allows for its identification using alpha spectroscopy. However, its short half-life necessitates rapid sample collection and measurement.[4]

Alpha Spectroscopy with PIPS Detectors

Passivated Implanted Planar Silicon (PIPS) detectors are the modern standard for high-resolution alpha spectroscopy.[5] They offer significant advantages over older technologies like silicon surface barrier (SSB) detectors, including:

- Superior Resolution: Thin entrance windows minimize energy loss and straggling of alpha particles, resulting in sharper peaks and better separation of closely spaced alpha energies. [6]
- Excellent Stability and Durability: The implanted ion junction is robust and can be cleaned, ensuring long-term performance.
- Low Background: PIPS detectors are constructed with low-background materials, crucial for detecting low levels of activity.[7]

Quantitative Performance of PIPS Detectors

The performance of PIPS detectors is characterized by their energy resolution and detection efficiency.

Parameter	Typical Value for ^{218}Po (6.00 MeV alpha)	Notes
Energy Resolution (FWHM)	15 - 30 keV	FWHM (Full Width at Half Maximum) is dependent on detector size, source-to-detector distance, and electronics.[7]
Detection Efficiency	10 - 40%	Primarily dependent on the solid angle between the source and the detector. Closer proximity increases efficiency but can degrade resolution slightly.[6]
Typical Background	< 0.05 counts/hr/cm ² (3-8 MeV)	Low background is essential for achieving low minimum detectable activities.[7]

Experimental Protocols

Protocol 1: Detection of Airborne Polonium-218

This protocol details the collection of airborne radon progeny on a filter and subsequent measurement using an alpha spectrometer with a PIPS detector.

Materials:

- High-volume air sampler with a filter holder.
- Membrane or fiber glass filters (e.g., Millipore AA with 0.8 μm pore size).[8]
- Alpha spectrometer with a PIPS detector, vacuum chamber, and multichannel analyzer (MCA).

- Calibrated alpha source for energy and efficiency calibration (e.g., a mixed source containing ^{239}Pu , ^{241}Am , and ^{244}Cm).

Procedure:

- Air Sampling:
 - Place a clean filter in the air sampler's filter holder.
 - Draw a known volume of air through the filter at a constant flow rate (e.g., 10-50 L/min) for a short duration (e.g., 5-10 minutes) to collect radon progeny. The short sampling time is crucial to ensure that the activity of ^{218}Po is significant at the end of sampling.
 - Record the start and end times of the sampling.
- Sample Preparation:
 - Immediately after sampling, carefully remove the filter using forceps and place it on a planchet.
 - Mount the planchet in the vacuum chamber of the alpha spectrometer, ensuring a fixed and reproducible source-to-detector distance.
- Alpha Spectrometry Measurement:
 - Evacuate the chamber to a pressure below 100 mTorr to minimize energy loss of alpha particles in the air.
 - Apply the recommended bias voltage to the PIPS detector.
 - Acquire an alpha spectrum for a predefined time (e.g., 30-60 minutes). The counting time should be sufficient to obtain statistically significant counts in the ^{218}Po peak.
- Data Analysis:
 - Identify the alpha peak corresponding to ^{218}Po at approximately 6.00 MeV.
 - Determine the net counts in the ^{218}Po peak by subtracting the background.

- Calculate the activity concentration of ^{218}Po in the air using the following formula:

$$C = (N * \lambda) / (\epsilon * V * (1 - e^{(-\lambda t_s)}) * e^{(-\lambda t_d)})$$

Where:

- C = Activity concentration of ^{218}Po (Bq/m^3)
- N = Net counts in the ^{218}Po peak
- λ = Decay constant of ^{218}Po ($\ln(2) / 3.1 \text{ min}$)
- ϵ = Detection efficiency for 6.00 MeV alpha particles
- V = Volume of air sampled (m^3)
- t_s = Sampling time (min)
- t_d = Time delay between the end of sampling and the start of counting (min)

Interference Mitigation:

- Spectral Overlap: The 6.00 MeV peak of ^{218}Po can have a slight overlap with the 6.05 MeV peak of Bismuth-212 (^{212}Bi), a progeny of Thoron (^{220}Rn).^[2] High-resolution detectors and spectral deconvolution software can be used to separate these peaks. A common method is to use the distinct 8.78 MeV peak of Polonium-212 (^{212}Po) to estimate the contribution of the thoron progeny to the 6.0 MeV region, as ^{212}Bi and ^{212}Po are in the same decay chain.^[2]
- Time-Resolved Spectroscopy: Due to its short half-life, the ^{218}Po peak will decay significantly faster than other long-lived alpha emitters. By acquiring spectra at different time intervals after sampling, the decay of the 6.00 MeV peak can be observed and used to confirm the presence of ^{218}Po and to distinguish it from other radionuclides.

Protocol 2: Time-Resolved Spectroscopy for ^{218}Po Identification

This protocol leverages the short half-life of ^{218}Po to differentiate it from other radon progeny.

Procedure:

- Follow steps 1 and 2 of Protocol 1 for sample collection and preparation.
- Sequential Spectrum Acquisition:
 - Start the first spectral acquisition immediately after placing the sample in the chamber. Acquire for a short duration (e.g., 5 minutes).
 - Without moving the sample, immediately start a second acquisition for the same duration.
 - Repeat this process for several intervals (e.g., 5-6 times).
- Data Analysis:
 - For each spectrum, determine the net counts in the 6.00 MeV (^{218}Po), 7.69 MeV (^{214}Po), and if present, the 5.30 MeV (^{210}Po) peaks.
 - Plot the net counts of the 6.00 MeV peak as a function of time. The counts should decrease with a half-life of approximately 3.1 minutes, confirming the presence of ^{218}Po .
 - The counts in the ^{214}Po peak will initially increase as its parent, ^{214}Bi (from the decay of ^{214}Pb), builds up and then decay with the effective half-life of its parent nuclides. The counts from the long-lived ^{210}Po will remain relatively constant over the measurement period.

Alternative Detection Techniques

While PIPS detectors are standard, other techniques can be employed for ^{218}Po detection.

Gridded Ionization Chambers

Gridded ionization chambers are gas-filled detectors that can offer large sensitive areas and high detection efficiency. A grid is used to shield the anode from the influence of positive ions, improving the energy resolution compared to standard ionization chambers. They are particularly useful for measuring low-level environmental samples.

Quantitative Performance of Gridded Ionization Chambers

Parameter	Typical Value	Notes
Energy Resolution (FWHM)	40 - 80 keV	Generally lower than PIPS detectors but sufficient for resolving major radon progeny peaks.[2]
Detection Efficiency	High (approaching 50% for 2π geometry)	Large area allows for efficient counting of sources.
Background	Can be made very low with appropriate materials and shielding.	

Liquid Scintillation Counting (LSC)

LSC is a technique where the sample is mixed with a liquid scintillator cocktail. The energy from the alpha decay is converted into light, which is then detected by photomultiplier tubes.

Protocol for ^{218}Po in Water using LSC:

- **Sample Collection:** Collect a water sample in a sealed container, minimizing headspace to prevent radon loss.
- **Sample Preparation:**
 - In a low-background LSC vial, add a water-immiscible scintillator cocktail (e.g., mineral oil-based).
 - Carefully inject a known volume of the water sample into the vial.
 - Seal the vial and shake vigorously to promote the partitioning of radon from the water into the scintillator.
- **Equilibration and Measurement:**
 - Allow the sample to equilibrate for at least 3 hours to allow for the ingrowth of ^{218}Po and ^{214}Po .

- Count the sample in a liquid scintillation counter with alpha/beta discrimination capabilities.
- Data Analysis: The alpha spectrum from the LSC can be used to identify the peaks of ^{222}Rn , ^{218}Po , and ^{214}Po . The activity of ^{218}Po can be determined from the counts in its corresponding energy region.

Quantitative Performance of LSC for Radon Progeny

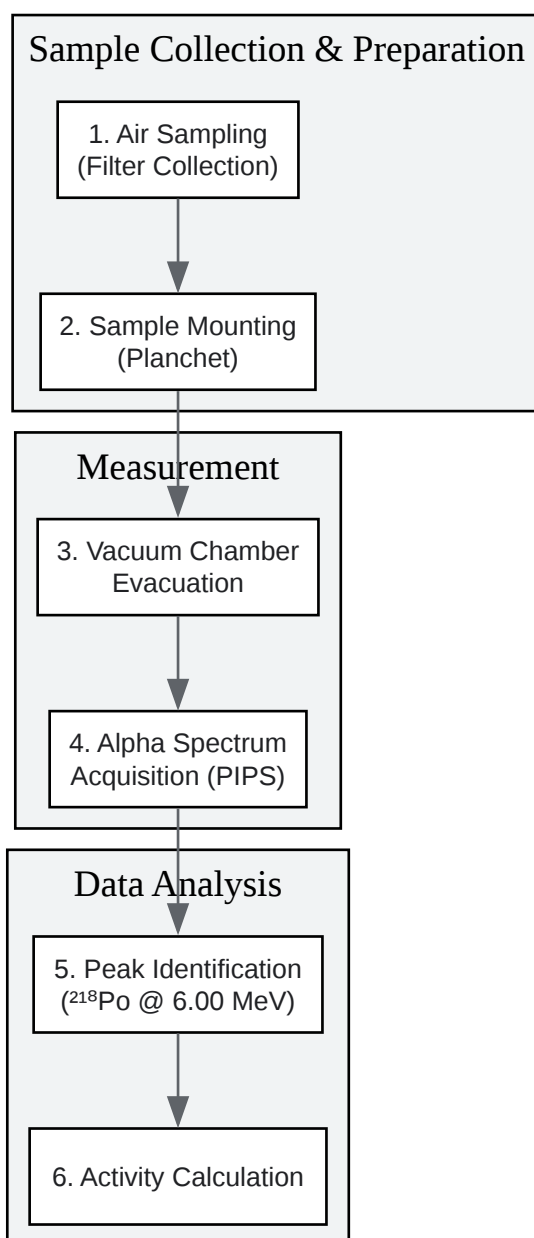
Parameter	Typical Value	Notes
Energy Resolution	Moderate (typically lower than solid-state detectors)	Sufficient to distinguish the combined radon and progeny alpha peak from background.
Detection Efficiency	Very high (approaching 100%)	The 4π counting geometry ensures nearly all emitted alphas are detected.
Minimum Detectable Activity (MDA)	Low, suitable for environmental monitoring.	Dependent on background and counting time.

Visualizations



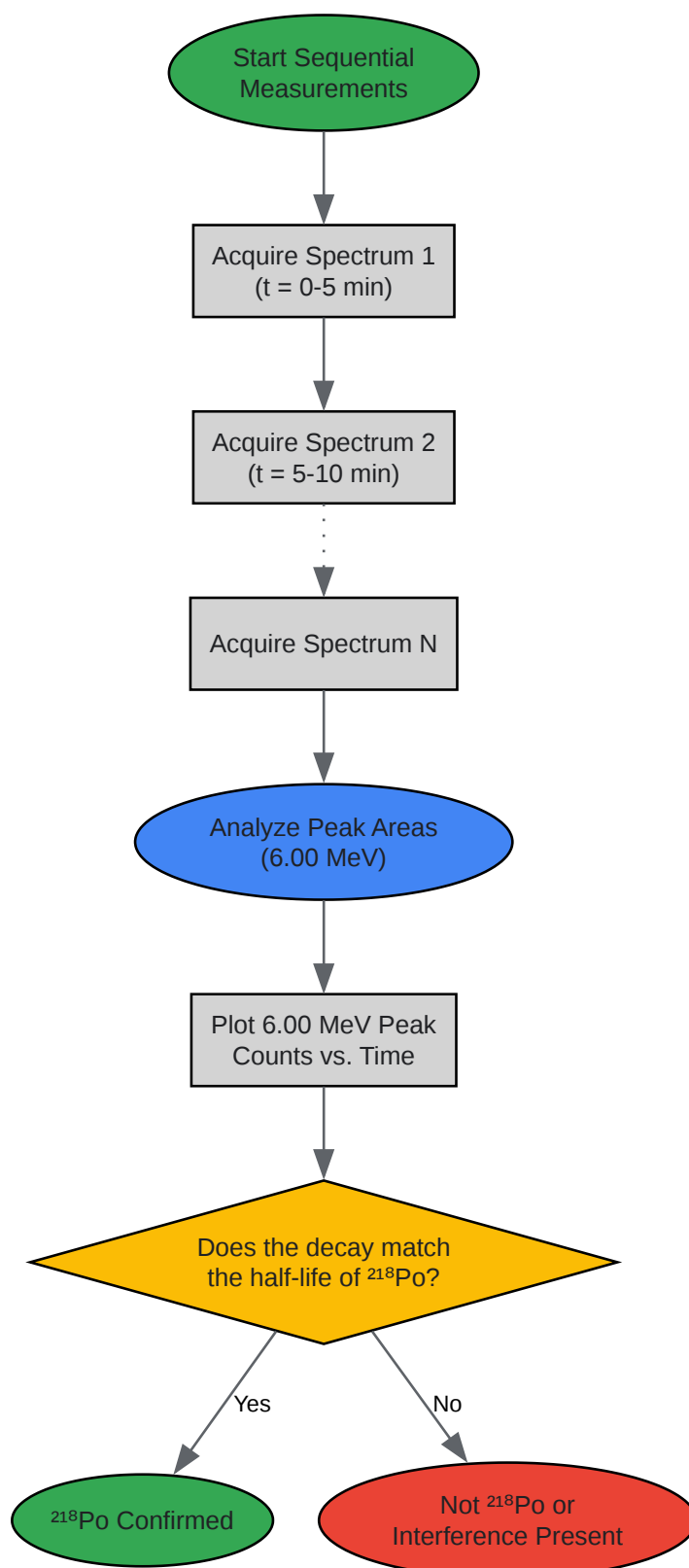
[Click to download full resolution via product page](#)

Caption: Simplified alpha decay chain of Radon-222.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for ^{218}Po detection.



[Click to download full resolution via product page](#)

Caption: Logic for ^{218}Po identification via half-life.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Characteristics of Thoron \(220Rn\) and Its Progeny in the Indoor Environment - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Frontiers | Low Background Radiation Detection Techniques and Mitigation of Radioactive Backgrounds \[frontiersin.org\]](#)
- [5. mirion.com \[mirion.com\]](#)
- [6. 318921.fs1.hubspotusercontent-na1.net \[318921.fs1.hubspotusercontent-na1.net\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Device Protocols 3 | AccuStar Labs Radon Test Kits \[accustarlabs.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for Alpha Spectroscopy Detection of Polonium-218]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1236091/docs#application-notes-and-protocols-for-alpha-spectroscopy-detection-of-polonium-218\]](https://www.benchchem.com/product/b1236091/docs#application-notes-and-protocols-for-alpha-spectroscopy-detection-of-polonium-218)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)